

# Performance Characteristics of Tungsten Carbide Grades

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## Compound of Interest

Compound Name: QF0301B

Cat. No.: B1663483

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The following table summarizes the key physical and mechanical properties of **QF0301B** alongside other representative tungsten carbide grades. **QF0301B** is presented here as a high-performance grade with 10% cobalt and a sub-micron grain size, optimized for applications requiring high wear resistance and good edge strength. It is compared with grades that have varying cobalt content and grain sizes to illustrate the trade-offs between hardness and toughness.

Grade Designation	ISO Code	Binder Content (%)	Grain Size	Hardness (HRA)	Transverse Rupture Strength (TRS) (MPa)	Density (g/cm³)	Key Characteristics & Applications
QF0301B (Representative)	K20-K40	10% Co	Sub-micron	91.5	3,800	14.51	High wear and edge strength. Stamping dies, draw dies, slitter rings, milling media.
Fine Grain Grade (6% Co)	K10-K20	6% Co	Fine	92.2	3,000	14.83	Excellent wear resistance, light impact. Seal rings, powder compacting tools, blades.
Medium Grain Grade (11% Co)	---	11% Co	Medium	89.7	---	14.42	Good balance of wear and strength. Impact punches,

							extrusion punches, cold forming dies.
							Enhanced toughness with good hardness.
Ultrafine Grade (12% Co)	K10-K20	12% Co	Ultrafine	92.4	4,000	14.10	. Milling of stainless steels and high-temperature alloys.
							Good strength and toughness, for medium impact. Punches, stamping dies.
Coarse Grain Grade (11% Co)	---	11% Co	Coarse	89.5	---	14.00	
High Impact Grade (20% Co)	---	20% Co	Medium	85.5	---	13.57	Heavy impact applications. Heavy coining, crushing

hammers  
, cold  
heading  
and  
forming.

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Note: Data is compiled from various manufacturer datasheets and represents typical values. TRS values can vary based on specific test methodologies.

## Experimental Protocols

The quantitative data presented above is derived from standardized testing methodologies designed to ensure consistency and comparability across different materials. The primary tests for tungsten carbide grades evaluate hardness, strength, and wear resistance.

### Hardness Testing

Hardness is a measure of a material's resistance to localized plastic deformation such as scratching or indentation. For tungsten carbide, it is most commonly measured on the Rockwell A scale (HRA).

- Test Method: ASTM B294 - Standard Test Method for Hardness Testing of Cemented Carbides.
- Procedure:
  - A conical diamond indenter (Brale indenter) is used.
  - A minor load of 10 kgf is first applied to the polished surface of the carbide sample to seat the indenter.
  - A major load of 60 kgf is then applied for a specified duration.
  - The major load is removed, and the difference in penetration depth between the major and minor loads is measured.

- This depth measurement is converted into a hardness number on the Rockwell A scale. A shallower indentation results in a higher HRA value.

## Transverse Rupture Strength (TRS) Testing

Transverse Rupture Strength measures the flexural strength or toughness of the material. It is a critical parameter for applications involving mechanical stress and impact.

- Test Method: ASTM B406 - Standard Test Method for Transverse Rupture Strength of Cemented Carbides.
- Procedure:
  - A standardized rectangular or round specimen of the carbide material is prepared.
  - The specimen is placed on two supports (anvils) separated by a specified distance.
  - A load is applied to the center of the specimen from above, causing it to bend.
  - The load is increased at a constant rate until the specimen fractures.
  - The TRS is calculated from the load at which fracture occurred, the distance between the supports, and the dimensions of the specimen's cross-section.

## Abrasive Wear Resistance Testing

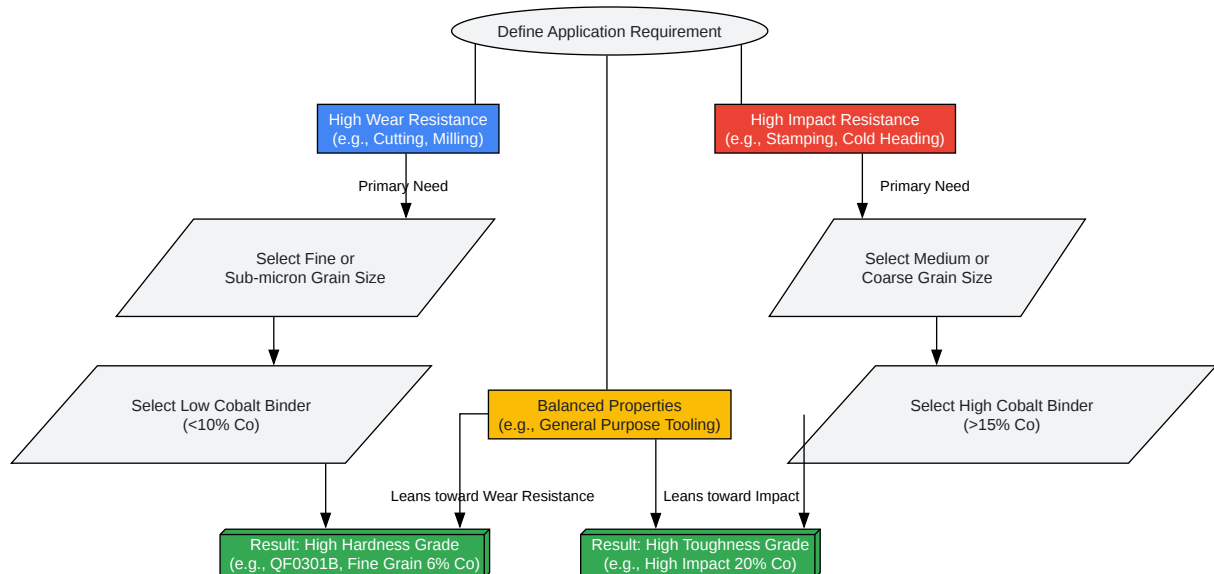
Wear resistance is the ability to resist material loss due to mechanical action, such as friction or abrasion. This is a crucial property for applications like pharmaceutical milling, where material loss can lead to product contamination.

- Test Method: ASTM G65 - Standard Test Method for Measuring Abrasion Using the Dry Sand/Rubber Wheel Apparatus.
- Procedure:
  - A rectangular test specimen is weighed accurately.

- The specimen is mounted in the test apparatus, where it is pressed against a rotating rubber-rimmed wheel with a specified force.
- A controlled flow of abrasive sand is introduced between the specimen and the wheel.
- The test is run for a predetermined number of revolutions.
- After the test, the specimen is cleaned and weighed again. The mass loss is a direct measure of the abrasive wear. A lower mass loss indicates higher wear resistance.

## Application-Driven Material Selection

The selection of an appropriate tungsten carbide grade is a balance between the competing properties of hardness and toughness, dictated by the specific application's demands. The following diagram illustrates the logical workflow for selecting a grade.



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Caption: Workflow for selecting a tungsten carbide grade.

## Conclusion

The selection of a tungsten carbide grade is a critical decision that directly impacts the performance, longevity, and reliability of components used in high-demand applications. While Grade **QF0301B**, with its sub-micron grain structure and 10% cobalt binder, offers an excellent combination of high wear resistance and good strength, alternative grades may be better suited for tasks requiring extreme toughness or specialized characteristics. By understanding the fundamental trade-offs between hardness and toughness—driven by grain size and binder

content—and utilizing standardized test data, researchers and professionals can make informed decisions to optimize their material selection for any given application.

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